

Safeguarding Research: Proper Disposal Procedures for Nilotinib-13C,d3

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Compound of Interest

Compound Name: Nilotinib-13C,d3

Cat. No.: B12360319

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For researchers and scientists engaged in drug development, the safe handling and disposal of chemical compounds are paramount. This guide provides essential, step-by-step procedures for the proper disposal of **Nilotinib-13C,d3**, ensuring the safety of laboratory personnel and the protection of the environment. Adherence to these protocols is critical for maintaining a safe and compliant research environment.

Nilotinib is classified as hazardous waste due to its potential for reproductive toxicity, specific target organ toxicity through repeated exposure, and its high toxicity to aquatic life with long-lasting effects.[1][2][3] Therefore, it must be managed and disposed of in accordance with all applicable federal, state, and local regulations.[4] Under no circumstances should **Nilotinib-13C,d3** or its containers be disposed of in regular trash or down the drain.[4][5]

Quantitative Data on Nilotinib

The following table summarizes key quantitative data for Nilotinib, which is essential for understanding its chemical properties and handling requirements.

Property	Value
Molecular Formula	C ₂₈ H ₂₂ F ₃ N ₇ O
Molecular Weight	529.5 g/mol [6]
pKa	pKa1 = 2.1, pKa2 = 5.4[7]
Aqueous Solubility	Strongly decreases with increasing pH; practically insoluble in buffer solutions of pH 4.5 and higher.[7][8]
Log D	-1.1 (in octanol/0.1 N HCl buffer at 37°C)[7]

Experimental Protocols: Step-by-Step Disposal Procedures

The following protocols provide detailed methodologies for the safe disposal of **Nilotinib-13C,d3** in various forms.

1. Disposal of Solid **Nilotinib-13C,d3** Waste

This procedure applies to expired or unused solid **Nilotinib-13C,d3**.

- Step 1: Container Selection. Place the solid **Nilotinib-13C,d3** waste in its original container if possible. If the original container is not available, use a clearly labeled, leak-proof container that is compatible with the chemical.[1]
- Step 2: Labeling. Affix a hazardous waste label to the container. The label should clearly identify the contents as "Hazardous Waste: **Nilotinib-13C,d3**," and include the date and any other information required by your institution's environmental health and safety (EHS) office.
- Step 3: Segregation and Storage. Store the container in a designated hazardous waste accumulation area. This area should be secure and away from incompatible materials.[5]
- Step 4: Arrange for Pickup. Contact your institution's EHS office to schedule a pickup for the hazardous waste.

2. Disposal of Contaminated Labware

This procedure applies to items such as gloves, pipette tips, and empty vials that have come into contact with **Nilotinib-13C,d3**.

- Step 1: Segregation. At the point of generation, separate contaminated items from regular trash.
- Step 2: Packaging. Place all contaminated solid waste, such as gloves and paper towels, into a designated, clearly labeled hazardous waste bag or container.^[1] For sharps like needles or contaminated glassware, use a designated sharps container.
- Step 3: Labeling. Clearly label the bag or container as "Hazardous Waste" with the name of the chemical contaminant (**Nilotinib-13C,d3**).
- Step 4: Storage and Disposal. Store the sealed container in the designated hazardous waste accumulation area and arrange for pickup through your EHS office.

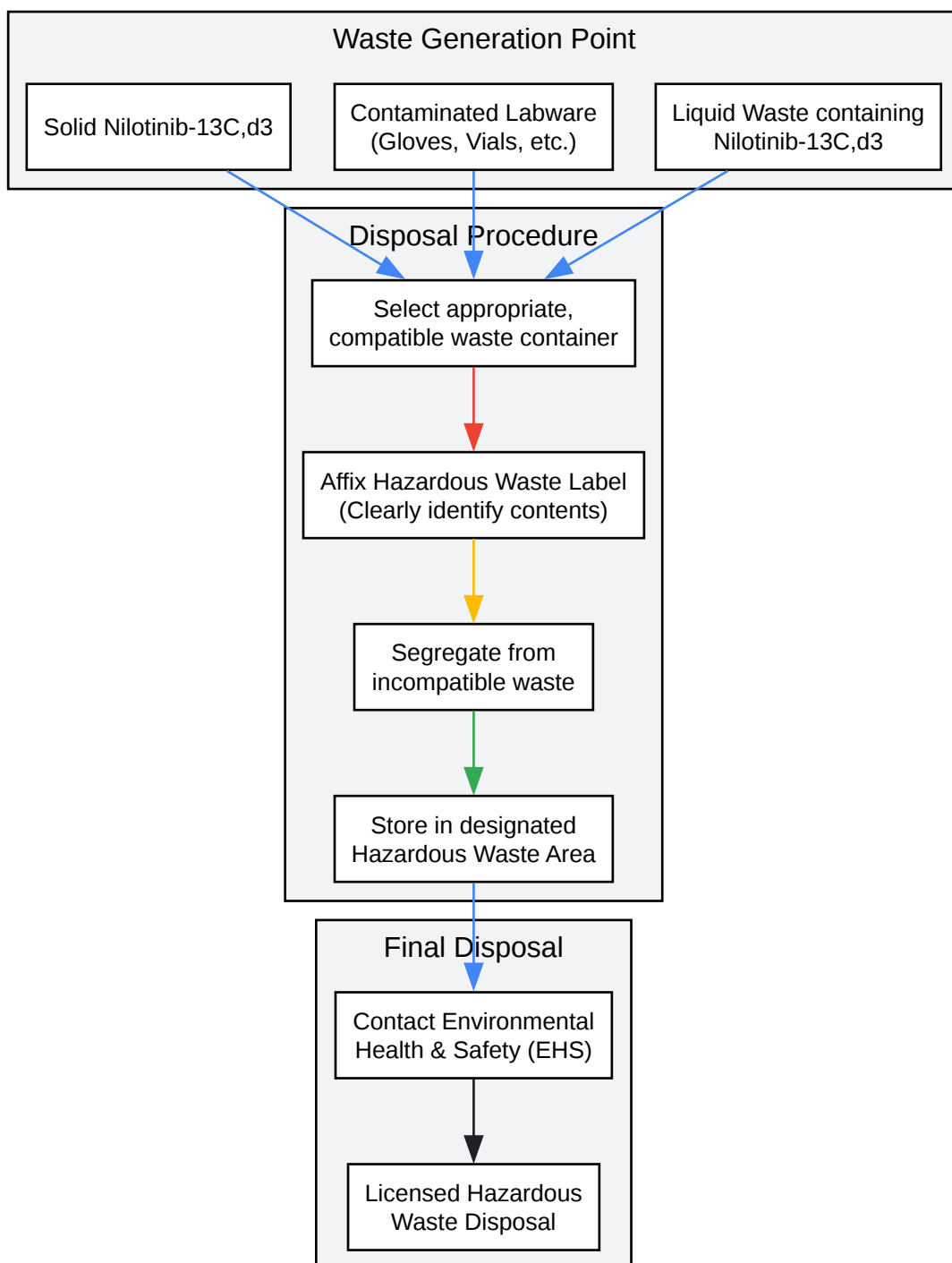
3. Disposal of Liquid Waste Containing **Nilotinib-13C,d3**

This procedure applies to solutions and solvents containing **Nilotinib-13C,d3**.

- Step 1: Container Selection. Use a leak-proof, shatterproof container with a secure lid for collecting liquid waste. Ensure the container material is compatible with the solvents used. Do not fill the container to more than 75-90% of its capacity to allow for expansion of vapors.^{[1][9]}
- Step 2: Labeling. Label the container with a hazardous waste tag as soon as the first drop of waste is added. The label must include "Hazardous Waste," the full chemical names of all components (including solvents), and their approximate concentrations.
- Step 3: Segregation. Do not mix incompatible waste streams. Keep chlorinated and non-chlorinated solvent wastes separate.^[10]
- Step 4: Storage and Disposal. Keep the waste container closed when not in use. Store it in a designated satellite accumulation area, within secondary containment to prevent spills.^[1] Arrange for pickup by your institution's EHS office.

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **Nilotinib-13C,d3** waste.



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Caption: Workflow for the safe disposal of **Nilotinib-13C,d3** waste.

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References

- [1. How to Dispose of Chemical Waste in a Lab Correctly \[gaiaca.com\]](#)
- [2. safety.rice.edu \[safety.rice.edu\]](#)
- [3. Biosafety Manual – Stanford Environmental Health & Safety \[ehs.stanford.edu\]](#)
- [4. cleanmanagement.com \[cleanmanagement.com\]](#)
- [5. documents.uow.edu.au \[documents.uow.edu.au\]](#)
- [6. Nilotinib | C28H22F3N7O | CID 644241 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [7. accessdata.fda.gov \[accessdata.fda.gov\]](#)
- [8. Nilotinib Hydrochloride Monohydrate: Chemical Property and Mechanism of action_Chemicalbook \[chemicalbook.com\]](#)
- [9. integra-biosciences.com \[integra-biosciences.com\]](#)
- [10. essex.ac.uk \[essex.ac.uk\]](#)
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